

# Experimental protocol for "2,6-Bis(2-(dimethylamino)ethoxy)pyridine" complexation

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## Compound of Interest

Compound Name: 2,6-Bis(2-(dimethylamino)ethoxy)pyridine

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An In-Depth Guide to the Complexation of **2,6-Bis(2-(dimethylamino)ethoxy)pyridine** with Transition Metal Ions

## Application Note and Experimental Protocol

**Abstract:** This document provides a comprehensive guide for the synthesis and characterization of metal complexes using the versatile tridentate N-donor ligand, **2,6-Bis(2-(dimethylamino)ethoxy)pyridine**. The protocol details a representative complexation reaction with a first-row transition metal, outlines critical safety and handling procedures, and describes the essential analytical techniques required for the thorough characterization of the resulting coordination compounds. This guide is intended for researchers in inorganic chemistry, materials science, and drug development who are exploring the rich coordination chemistry of pyridine-based ligands.<sup>[1][2]</sup>

## Introduction: The Significance of Pyridine-Based Ligands

Pyridine and its derivatives are fundamental building blocks in coordination chemistry and medicinal drug design.[3][4] The nitrogen atom within the pyridine ring serves as an excellent coordination site for a wide array of metal ions, enabling the construction of complexes with diverse geometries and electronic properties.[1][2][5] The ligand **2,6-Bis(2-(dimethylamino)ethoxy)pyridine**, with its C<sub>13</sub>H<sub>23</sub>N<sub>3</sub>O<sub>2</sub> formula and molecular weight of 253.34 g/mol, is a particularly interesting N,N,N-tridentate chelator.[6][7] Its structure features a central pyridine nitrogen donor atom flanked by two flexible ethoxy sidearms, each terminating in a dimethylamino group. This arrangement allows the ligand to bind to a metal center in a pincer-like fashion, forming stable five-membered chelate rings.

The properties and reactivity of the resulting metal complexes are heavily influenced by the nature of the central metal ion, the coordination geometry, and the presence of co-ligands.[1] These complexes have potential applications in catalysis and as therapeutic agents, where metal complexation can enhance stability, bioavailability, and cytotoxic activity against cancer cell lines.[5][8] This guide provides a foundational protocol for exploring this chemistry.

## Safety and Handling: A Critical Prerequisite

### 2.1. Ligand Hazard Profile

**2,6-Bis(2-(dimethylamino)ethoxy)pyridine** is a hazardous substance that requires careful handling in a controlled laboratory environment.

- **Acute Toxicity:** The Safety Data Sheet (SDS) indicates that this compound is Fatal if swallowed or in contact with skin (H300 + H310).
- **Skin and Eye Damage:** It is known to cause skin irritation (H315) and serious eye damage (H318).
- **Respiratory Irritation:** Inhalation may cause respiratory irritation (H335).

### 2.2. Mandatory Safety Precautions

Due to the severe hazards, the following personal protective equipment (PPE) and handling protocols are mandatory:[9][10]

- Engineering Controls: All manipulations must be performed inside a certified chemical fume hood to avoid inhalation of dust or vapors.[9]
- Personal Protective Equipment (PPE):
  - Gloves: Wear chemically resistant gloves (e.g., nitrile) at all times. Change gloves immediately if contaminated.
  - Eye Protection: Chemical safety goggles and a full-face shield are required.
  - Lab Coat: A flame-resistant lab coat must be worn and kept fully buttoned.
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the chemical.
- Storage: Store the compound in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials.[9] The storage area should be securely locked.
- Disposal: Dispose of all waste in accordance with local, state, and federal regulations for hazardous materials.[9]

## Experimental Protocol: Synthesis of a Representative Metal Complex

This section details a general yet robust protocol for the synthesis of a Copper(II) complex. This procedure can be adapted for other transition metal salts (e.g., chlorides, nitrates, or perchlorates of Fe(II), Co(II), Ni(II), Zn(II), etc.) with minor modifications to the solvent system or reaction conditions. The formation of bis(ligand) complexes with a distorted octahedral geometry is common for this class of compounds.[1][11]

### 3.1. Materials and Equipment

| Reagents                                                                    | Equipment                                  |
|-----------------------------------------------------------------------------|--------------------------------------------|
| 2,6-Bis(2-(dimethylamino)ethoxy)pyridine (Ligand)                           | Magnetic stirrer with heating capabilities |
| Copper(II) Chloride Dihydrate ( $\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$ ) | Round-bottom flasks (50 mL, 100 mL)        |
| Anhydrous Ethanol (or Methanol)                                             | Reflux condenser                           |
| Diethyl Ether (Anhydrous)                                                   | Glass fritted funnel (medium porosity)     |
| Schlenk line or nitrogen/argon gas supply                                   |                                            |
| Standard laboratory glassware (beakers, etc.)                               |                                            |
| Vacuum filtration apparatus                                                 |                                            |
| Analytical balance                                                          |                                            |

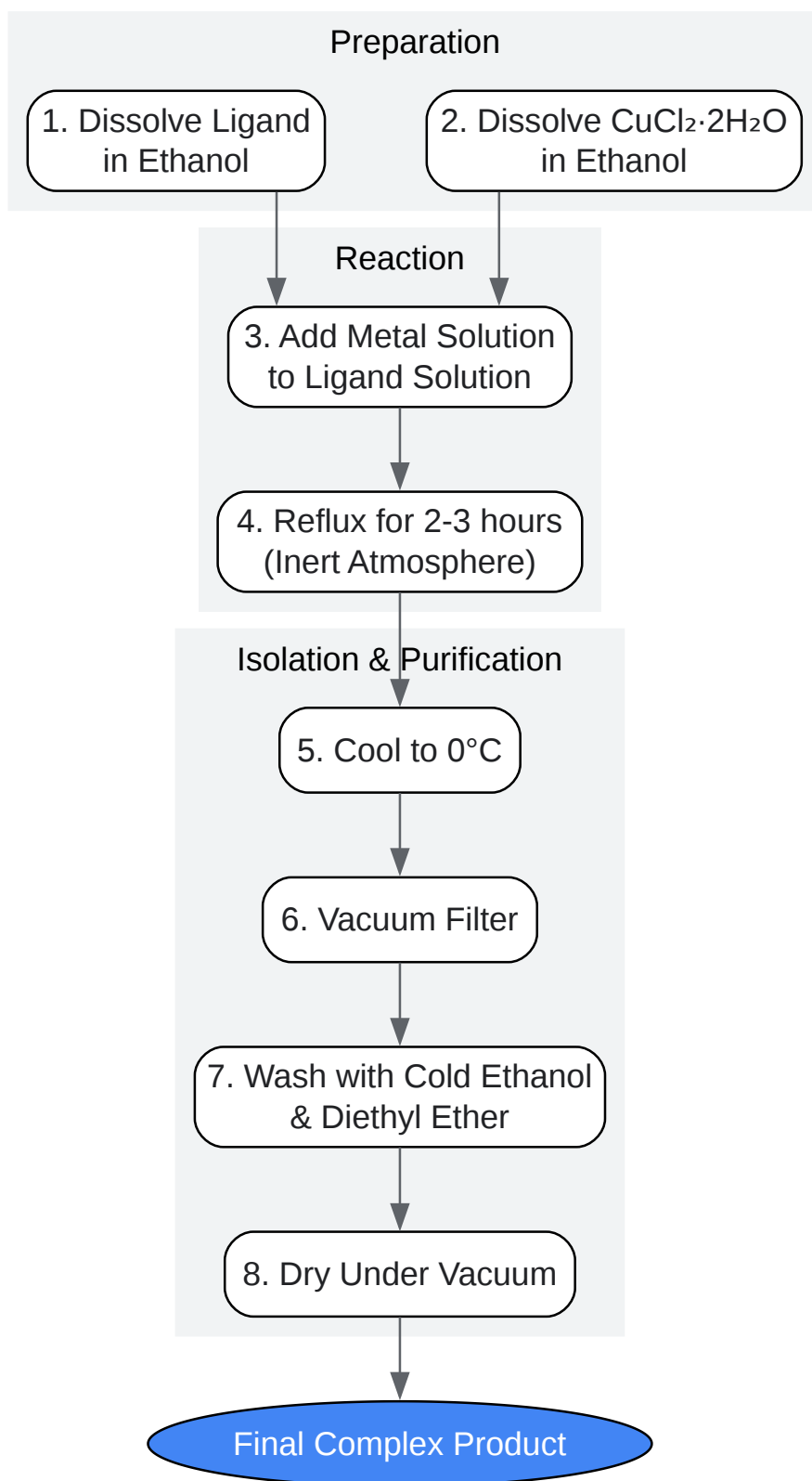
### 3.2. Step-by-Step Synthesis Workflow

The following procedure is based on established methods for the complexation of similar pyridine-based ligands.[\[11\]](#)

- **Ligand Dissolution:** In a 100 mL round-bottom flask, dissolve 2.0 mmol of **2,6-Bis(2-(dimethylamino)ethoxy)pyridine** in 20 mL of anhydrous ethanol. Stir the solution gently at room temperature until the ligand is fully dissolved.
- **Metal Salt Dissolution:** In a separate 50 mL flask, dissolve 1.0 mmol of Copper(II) chloride dihydrate ( $\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$ ) in 15 mL of anhydrous ethanol. Gentle warming may be required to facilitate complete dissolution. The solution should be a characteristic blue-green color.
- **Complexation Reaction:** Add the metal salt solution dropwise to the stirring ligand solution at room temperature over a period of 10-15 minutes. A color change and/or the formation of a precipitate is typically observed upon mixing.
- **Reaction Completion:** Attach a reflux condenser to the reaction flask and heat the mixture to a gentle reflux (approx. 80°C for ethanol) for 2-3 hours under an inert atmosphere (e.g., nitrogen or argon) to ensure the reaction goes to completion.

- Isolation of the Product:
  - Allow the reaction mixture to cool slowly to room temperature, then place it in an ice bath for 30 minutes to maximize precipitation.
  - Collect the solid product by vacuum filtration using a glass fritted funnel.
  - Wash the precipitate with two small portions (5-10 mL each) of cold ethanol to remove any unreacted starting materials.
  - Finally, wash the product with a small portion of diethyl ether to aid in drying.
- Drying: Dry the isolated complex under vacuum for several hours to remove all residual solvent. Record the final mass and calculate the percentage yield.

### 3.3. Workflow Visualization



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Caption: Experimental workflow for the synthesis of a metal complex.

## Characterization of the Metal Complex

Thorough characterization is essential to confirm the identity, purity, and structure of the synthesized complex.

### 4.1. Fourier-Transform Infrared (FT-IR) Spectroscopy

- Principle: FT-IR spectroscopy probes the vibrational modes of molecules. The coordination of the ligand to a metal center alters its electronic structure and bond strengths, leading to predictable shifts in the vibrational frequencies of specific functional groups.
- Expected Results:
  - Compare the spectrum of the complex to that of the free ligand.
  - Look for shifts in the pyridine ring vibrational modes. A key indicator of coordination is the shift of the band around  $992\text{ cm}^{-1}$  in free pyridine to higher frequencies (e.g.,  $1010\text{-}1020\text{ cm}^{-1}$ ) in the complex.
  - The C-N stretching vibrations of the dimethylamino groups and the C-O-C ether linkages should also exhibit shifts upon complexation.
  - New, low-frequency bands (typically  $< 500\text{ cm}^{-1}$ ) may appear, corresponding to the formation of Metal-Nitrogen (M-N) bonds.

### 4.2. UV-Visible (UV-Vis) Spectroscopy

- Principle: This technique measures electronic transitions. For transition metal complexes, UV-Vis spectra can reveal information about the d-orbital splitting and coordination environment of the metal ion.
- Expected Results:
  - The free ligand will likely show absorptions in the UV region ( $200\text{-}300\text{ nm}$ ) corresponding to  $\pi \rightarrow \pi^*$  and  $n \rightarrow \pi^*$  transitions within the pyridine ring.
  - Upon complexation with a d-block metal like Cu(II), new, weaker absorption bands may appear in the visible region (typically  $500\text{-}800\text{ nm}$ ). These bands correspond to d-d

electronic transitions, and their position and intensity are characteristic of the complex's geometry (e.g., octahedral or distorted square pyramidal).[9]

#### 4.3. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Principle: NMR provides detailed information about the chemical environment of magnetically active nuclei (e.g.,  $^1\text{H}$  and  $^{13}\text{C}$ ).
- Expected Results:
  - For Diamagnetic Complexes (e.g.,  $\text{Zn(II)}$ ): A  $^1\text{H}$  NMR spectrum of the complex will show shifts in the proton resonances compared to the free ligand. The protons on the pyridine ring and the methylene groups adjacent to the nitrogen atoms are expected to be most affected, typically shifting downfield upon coordination.
  - For Paramagnetic Complexes (e.g.,  $\text{Cu(II)}$ ,  $\text{Fe(II)}$ ): The presence of an unpaired electron on the metal center causes significant broadening and shifting of the NMR signals, often rendering the spectrum uninterpretable or requiring specialized techniques. In such cases, NMR is primarily used to confirm the complete consumption of the free ligand.

#### 4.4. Mass Spectrometry (MS) and Elemental Analysis

- Principle: These techniques confirm the molecular formula and composition of the complex.
- Expected Results:
  - Mass Spectrometry (e.g., ESI-MS): The mass spectrum should show a prominent peak corresponding to the molecular ion of the complex, or fragments resulting from the loss of counter-ions or ligands. This is a powerful tool for confirming the ligand-to-metal stoichiometry.
  - Elemental Analysis (CHN): The experimentally determined percentages of Carbon, Hydrogen, and Nitrogen should match the calculated values for the proposed formula of the complex within an acceptable margin of error (typically  $\pm 0.4\%$ ).

#### 4.5. Proposed Structure and Visualization

Based on the tridentate nature of the ligand and common coordination numbers for copper(II), a likely structure is a  $[\text{Cu}(\text{Ligand})_2]^{2+}$  complex, where two ligand molecules coordinate to the central copper ion to form a distorted octahedral geometry.

Caption: Proposed distorted octahedral geometry of a  $[\text{Cu}(\text{Ligand})_2]^{2+}$  complex.

## Troubleshooting

| Problem                          | Possible Cause(s)                                                | Suggested Solution(s)                                                                                                   |
|----------------------------------|------------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------|
| No precipitate forms             | Complex is soluble in the reaction solvent; reaction incomplete. | Try cooling for a longer period; slowly add a less polar co-solvent (e.g., diethyl ether) to induce precipitation.      |
| Product is oily or sticky        | Incomplete drying; presence of impurities.                       | Dry under high vacuum for an extended period; try recrystallizing from a different solvent system.                      |
| Low yield                        | Incomplete reaction; loss of product during transfer/washing.    | Increase reflux time; ensure washes are done with minimal volumes of cold solvent.                                      |
| Characterization data is unclear | Product is impure; paramagnetic broadening (NMR).                | Purify the product by recrystallization; for paramagnetic complexes, rely on other techniques like FT-IR and Mass Spec. |

## References

- Global Substance Registration System. **2,6-BIS(2-(DIMETHYLAMINO)ETHOXY)PYRIDINE**. [\[Link\]](#)
- Hameed Abdulameer, J., & Alias, M. F. (2022). Synthesis and characterization of some metal complexes with 2,6-bis(((1-octyl-1H-1,2,3-triazol-4-yl) methoxy) methyl) pyridine and the study of their biological activities. Journal of Medicinal and Pharmaceutical Chemistry Research, 4(12), 1266-1284. [\[Link\]](#)

- Gaki, A., et al. (2022). Copper(II) Complexes with 4-Substituted 2,6-Bis(thiazol-2-yl)pyridines —An Overview of Structural–Optical Relationships. *Molecules*, 27(24), 8758. [\[Link\]](#)
- Rojas-León, A., et al. (2015). 2,6-Bis(2,6-diethylphenyliminomethyl)pyridine coordination compounds with cobalt(II), nickel(II), copper(II), and zinc(II): synthesis, spectroscopic characterization, X-ray study and in vitro cytotoxicity. *Journal of Inorganic Biochemistry*, 142, 1-7. [\[Link\]](#)
- University of the Free State. (n.d.). Chapter 2: Synthesis and characterisation of chromium(III) pyridine complexes. [\[Link\]](#)
- NIST. (2025). 2,6-bis-[2-(Dimethylamino)ethoxy] pyridine. NIST Chemistry WebBook. [\[Link\]](#)
- Kadir, M. A., et al. (2021). Synthesis, Spectroscopic Evaluation and Preliminary UV-Vis Titration Study of 1,2-bis[N,N'-6-(3-pyridylmethylamido)pyridyl- 2-carboxyamido]butane as a Potential Anion Receptor. *Malaysian Journal of Chemistry*, 23(2), 52-62. [\[Link\]](#)
- Kótai, L., et al. (Eds.). (2022). *Metal Complexes with N-Donor Ligands: Second Edition*. MDPI. [\[Link\]](#)
- Buvailo, O. M., et al. (2021). Synthesis and characterization of copper(II) complex with 2,6-diacetylpyridine-bis(phenylhydrazone). *Bulletin of Natural Sciences Research*, 11(1), 24-28. [\[Link\]](#)
- NIST. 2,6-bis-[2-(Dimethylamino)ethoxy] pyridine. NIST Chemistry WebBook. [\[Link\]](#)+pyridine)
- KISHIDA CHEMICAL CO.,LTD. (n.d.). Safety Data Sheet for Pyridine. [\[Link\]](#)
- Carl Roth. (2025, March 31). Safety Data Sheet: Pyridine. [\[Link\]](#)
- Kótai, L., et al. (2022). Editorial: Metal Complexes with N-donor Ligands. *Frontiers in Chemistry*. [\[Link\]](#)
- Gibson, V. C., et al. (2002). Cationic 2,6-bis(imino)pyridine iron and cobalt complexes: synthesis, structures, ethylenepolymerisation and ethylene/polar monomer co-polymerisation studies. *Dalton Transactions*, (7), 1269-1275. [\[Link\]](#)

- Abdul Kadir, M., et al. (2021). Synthesis, Spectroscopic Evaluation and Preliminary UV-Vis Titration Study of 1,2-bis[N,N'-6-(3-pyridylmethylamido)pyridyl]-2-carboxyamido]butane as a Potential Anion Receptor. Malaysian Journal of Chemistry, 23(2). [\[Link\]](#)
- Restivo, R. J., & Ferguson, G. (1976). Structural characterization of metal complexes of 2,6-diacetylpyridine-bis(imines). Crystal and molecular structure of dinitrato{2,6-bis[1-(phenylimino)ethyl]pyridine}copper(II). Journal of the Chemical Society, Dalton Transactions, (6), 518-521. [\[Link\]](#)
- Al-Obaidi, A. S. M., et al. (2024). Advancements in Metal Complexation of Pyridine Derivatives (2022-2024): A Pathway to Enhanced Anticancer Potency. Current Organic Chemistry, 28. [\[Link\]](#)
- Le, T. N., et al. (2025). Advancing the coordination abilities of 2,6-diacetylpyridine bis(benzoylhydrazone) with tin through modifications of axial ligands. Inorganica Chimica Acta, 579, 122530. [\[Link\]](#)
- Scholl, S. C., et al. (2010). NMR and quantum chemical studies on association of 2,6-bis(acylamino)pyridines with selected imides and 2,2'-dipyridylamine. Structural Chemistry, 21, 1061-1067. [\[Link\]](#)
- Dua, R., et al. (2013). The expanding role of pyridine and dihydropyridine scaffolds in drug design. Expert Opinion on Drug Discovery, 8(8), 947-969. [\[Link\]](#)
- Wieghardt, K., et al. (2000). Molecular and electronic structures of bis(pyridine-2,6-diimine)metal complexes n (n = 0, 1, 2, 3; M = Mn, Fe, Co, Ni, Cu, Zn). Inorganic Chemistry, 39(13), 2994-3007. [\[Link\]](#)
- Singh, P. P., et al. (2022). Pyridine: the scaffolds with significant clinical diversity. RSC Advances, 12(24), 15068-15093. [\[Link\]](#)articles/PMC9099307/)

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- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. GSRS \[gsrs.ncats.nih.gov\]](#)
- [4. 2,6-bis-\[2-\(Dimethylamino\)ethoxy\] pyridine \[webbook.nist.gov\]](#)
- [5. mdpi.com \[mdpi.com\]](#)
- [6. 2,6-Bis\(2,6-diethylphenyliminomethyl\)pyridine coordination compounds with cobalt\(II\), nickel\(II\), copper\(II\), and zinc\(II\): synthesis, spectroscopic characterization, X-ray study and in vitro cytotoxicity - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. mdpi.com \[mdpi.com\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. jmpcr.samipubco.com \[jmpcr.samipubco.com\]](#)
- [10. repository.up.ac.za \[repository.up.ac.za\]](#)
- [11. ikm.org.my \[ikm.org.my\]](#)
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